

# 3-Amino-5-ethoxypyridine CAS number lookup

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## Compound of Interest

Compound Name: 3-Amino-5-ethoxypyridine

Cat. No.: B1589952

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An In-Depth Technical Guide to **3-Amino-5-ethoxypyridine** (CAS: 51468-00-9)

## Introduction

**3-Amino-5-ethoxypyridine**, identified by the CAS Number 51468-00-9, is a substituted pyridine derivative that serves as a crucial chemical intermediate.<sup>[1][2]</sup> Its unique structure, featuring a pyridine core functionalized with both an amino and an ethoxy group, makes it a valuable building block in organic synthesis. The pyridine ring is a common scaffold in many biologically active molecules, and the presence of a nucleophilic amino group and a metabolically stable ethoxy group provides versatile handles for constructing more complex molecular architectures. This guide provides a comprehensive overview of its properties, synthesis, applications, and handling for researchers and professionals in drug development and chemical synthesis.

## Physicochemical Properties and Specifications

The fundamental properties of **3-Amino-5-ethoxypyridine** are summarized below. These specifications are critical for its use in controlled chemical reactions.

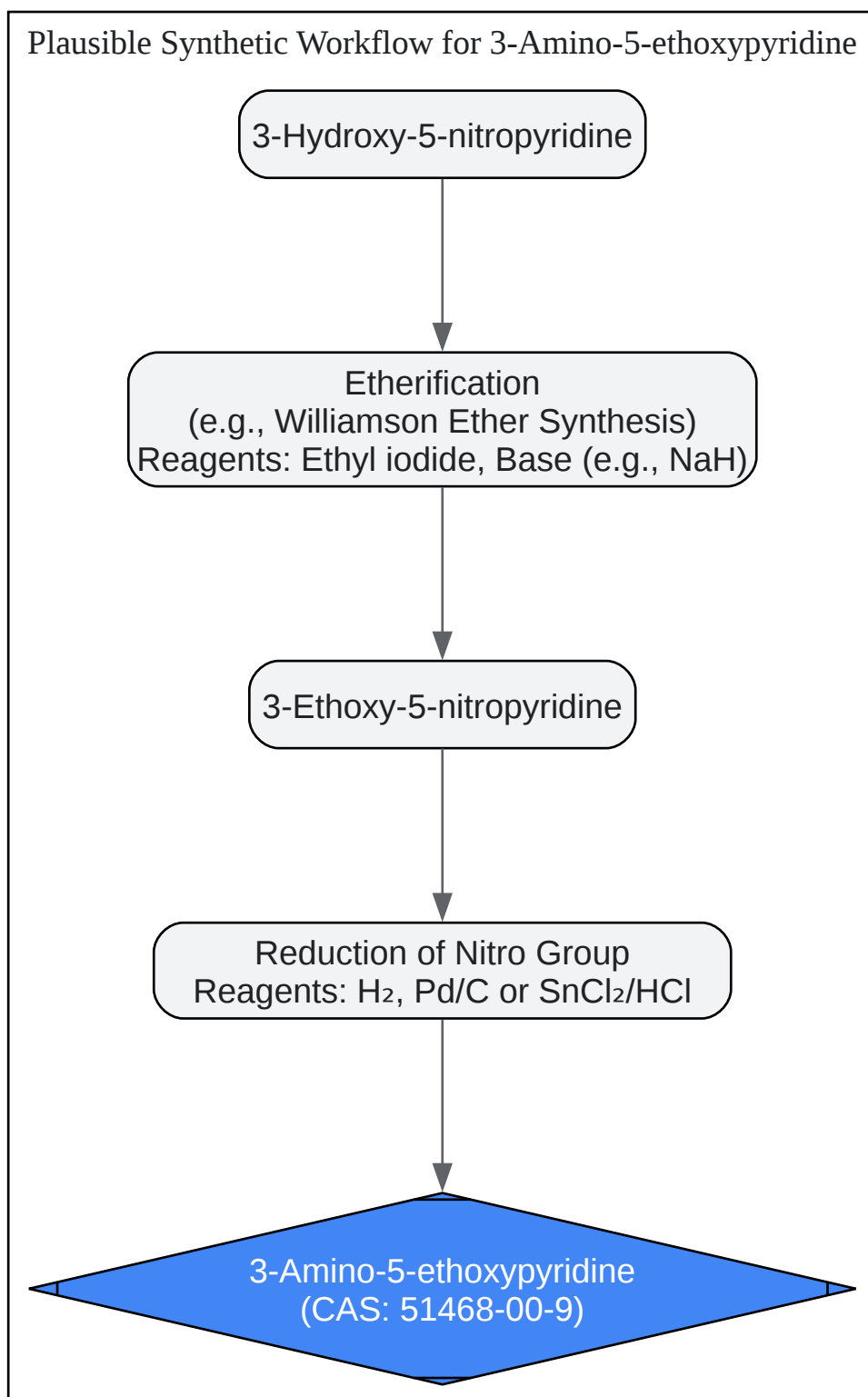
Property	Value	Source(s)
CAS Number	51468-00-9	[1][2][3][4]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub> O	[1][3]
Molecular Weight	138.17 g/mol	[1][2]
Synonyms	5-Ethoxypyridin-3-amine, 5-Ethoxy-pyridin-3-ylamine	[3][4]
Appearance	Liquid	[4]
Typical Purity	95% - 98%	[2][3]
Storage Conditions	Inert atmosphere, keep in a dark place, room temperature	[3]

The molecule's reactivity is dictated by the interplay of its functional groups. The amino group is a primary site for nucleophilic attack and can be readily acylated, alkylated, or used in coupling reactions. The pyridine nitrogen is basic and can be protonated or coordinated to metals, while the aromatic ring itself can participate in electrophilic or nucleophilic substitution reactions, depending on the reaction conditions and the directing effects of the existing substituents.

## Synthesis and Reaction Chemistry

The synthesis of substituted pyridines like **3-Amino-5-ethoxypyridine** often involves multi-step sequences starting from more common pyridine precursors. While specific literature detailing the exact synthesis of this compound is not readily available, a logical synthetic strategy can be inferred from established pyridine chemistry. A common approach involves the reduction of a corresponding nitro-substituted precursor.

A plausible synthetic workflow is outlined below:



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Caption: Plausible synthetic route to **3-Amino-5-ethoxypyridine**.

### Causality in Synthesis:

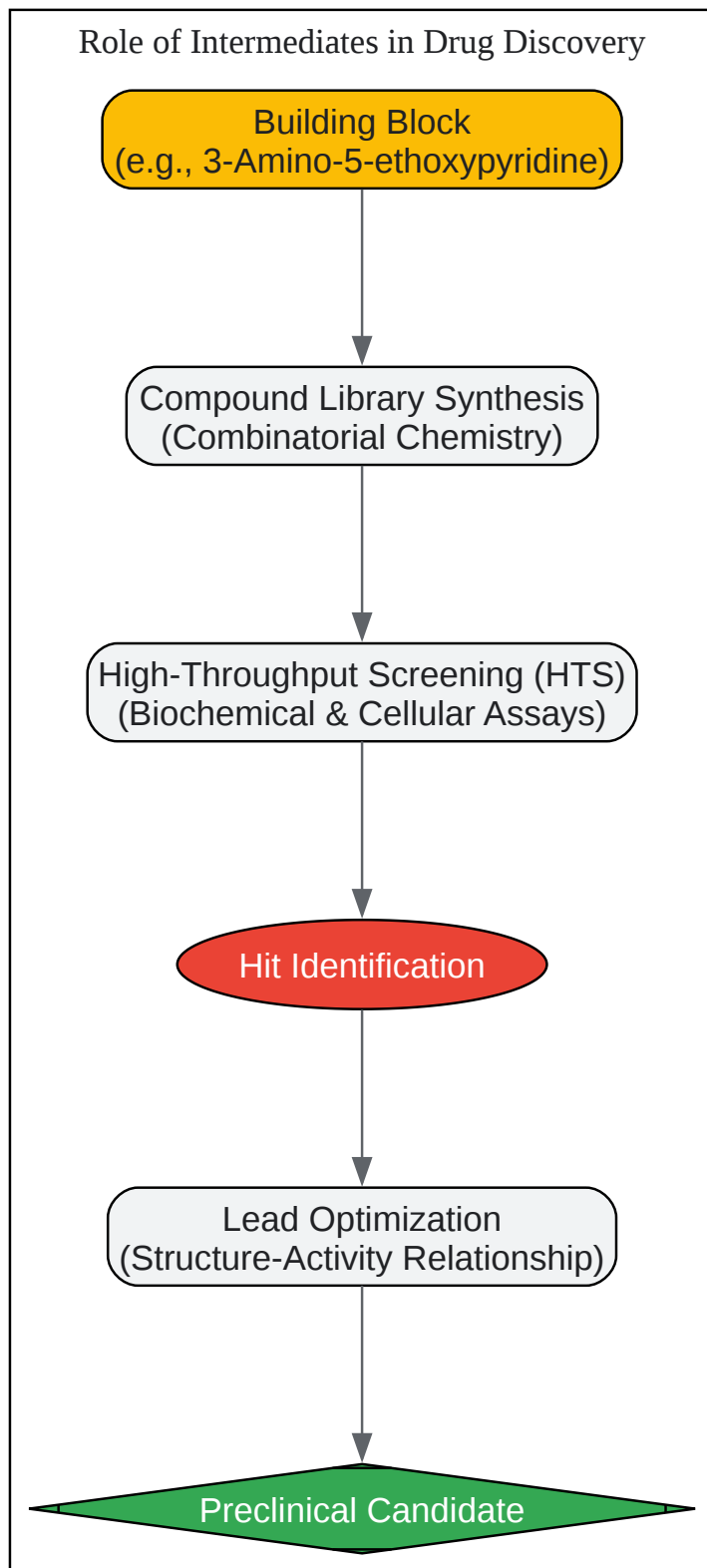
- **Starting Material Selection:** 3-Hydroxy-5-nitropyridine is a logical starting point as the hydroxyl and nitro groups can be selectively modified.
- **Etherification:** An O-alkylation (specifically, etherification) is performed first. The hydroxyl group is more reactive towards alkylating agents than the nitro group is towards reduction under these conditions. A strong base like sodium hydride (NaH) is used to deprotonate the hydroxyl group, forming a more nucleophilic alkoxide, which then reacts with an ethyl halide.
- **Reduction:** The final step is the reduction of the nitro group to an amine. This is a standard transformation in organic synthesis. Catalytic hydrogenation ( $H_2$  over Palladium on Carbon) is a clean and efficient method. Alternatively, metal-acid systems like tin(II) chloride in hydrochloric acid can be employed. This step is performed last because the resulting amino group could interfere with the etherification step if formed earlier.

## Applications in Drug Discovery and Development

**3-Amino-5-ethoxypyridine** is primarily utilized as a key intermediate or building block in the synthesis of complex molecules, particularly for pharmaceutical applications.<sup>[2]</sup> The aminopyridine scaffold is a "privileged structure" in medicinal chemistry, appearing in numerous approved drugs and clinical candidates. Its derivatives have been investigated for a wide range of therapeutic targets.

- **Kinase Inhibitors:** The pyridine core can mimic the hinge-binding region of ATP in many protein kinases. The amino group provides a crucial hydrogen bond donor/acceptor site for interaction with the kinase. For instance, derivatives of aminopyrazines, which are structurally related to aminopyridines, have been developed as potent and selective CHK1 inhibitors for cancer therapy.<sup>[5][6]</sup>
- **Receptor Ligands:** Substituted aminopyridines have been designed as ligands for various G-protein coupled receptors (GPCRs). A study on amino-3,5-dicyanopyridines showed high affinity and selectivity for adenosine A1 receptors, which are targets for treating conditions like epilepsy.<sup>[7]</sup>
- **Other Therapeutic Areas:** The versatility of the aminopyridine core means it is also found in compounds developed for agrochemicals and materials science.<sup>[8]</sup>

The following diagram illustrates the role of a building block like **3-Amino-5-ethoxypyridine** in a typical drug discovery pipeline.



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Caption: Workflow from chemical building block to preclinical candidate.

## Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **3-Amino-5-ethoxypyridine** was not found in the search results, safety precautions can be established based on data for structurally similar compounds, such as 3-aminopyridine and other substituted aminopyridines.

Hazard Profile (Inferred):

- Toxicity: Aminopyridines can be toxic if swallowed, inhaled, or in contact with skin.[9]
- Irritation: Likely to cause skin and serious eye irritation.[9]
- Organ Toxicity: May cause respiratory irritation or damage to organs through prolonged or repeated exposure.[9]

Recommended Precautions:

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection (safety glasses/goggles), and a face shield.[10]
- Engineering Controls: Use only outdoors or in a well-ventilated area, preferably within a chemical fume hood.[9]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapor. Wash hands thoroughly after handling.
- First Aid:
  - If on skin: Wash with plenty of soap and water.[10]
  - If inhaled: Remove person to fresh air and keep comfortable for breathing.[10]
  - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.

- If swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[10]

#### Storage:

- Store in a tightly sealed container in a dry, well-ventilated place.
- Follow supplier recommendations to keep in a dark place under an inert atmosphere.[3]

## Conclusion

**3-Amino-5-ethoxypyridine** is a specialized chemical intermediate with significant value in the fields of medicinal chemistry and organic synthesis. Its defined structure, featuring multiple reactive sites, allows for its incorporation into a wide array of complex target molecules. For researchers and drug development professionals, understanding its physicochemical properties, synthetic accessibility, and handling requirements is essential for leveraging its potential as a building block for the next generation of therapeutics and advanced materials.

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